

# Application Notes and Protocols for Studying RMS5 Function Using Grafting Experiments

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## Compound of Interest

Compound Name: RMS5

Cat. No.: B11936823

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## Introduction

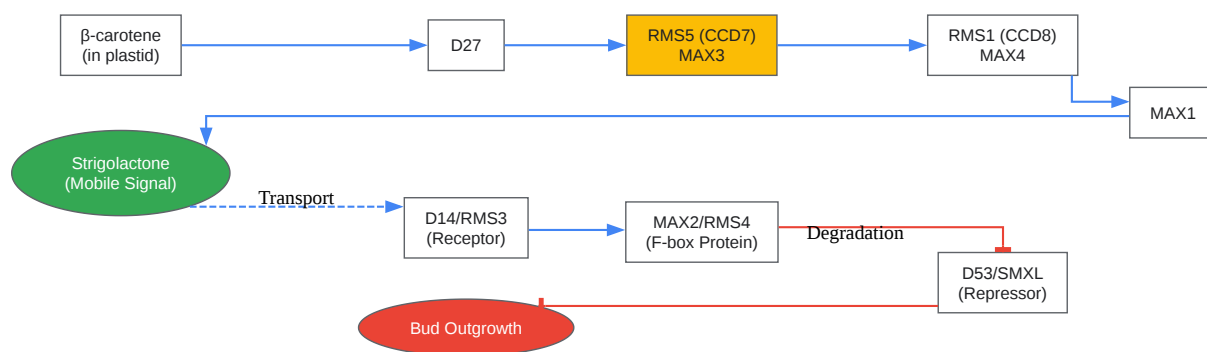
The RAMOSUS5 (**RMS5**) gene plays a critical role in plant development, specifically in the regulation of shoot branching.[1] In pea (*Pisum sativum*), **RMS5** is a key enzyme in the biosynthesis of strigolactones, a class of plant hormones that act as a long-distance signal to inhibit the outgrowth of axillary buds.[2][3] **RMS5**, an ortholog of Arabidopsis MAX3, encodes a carotenoid cleavage dioxygenase 7 (CCD7).[4][5] It works in concert with RMS1 (CCD8) to process a carotenoid-derived precursor, a crucial step in producing the mobile strigolactone signal. This signal is synthesized in both the roots and shoots and moves upward through the xylem to suppress branching.

Grafting is a horticultural and research technique that joins tissues from two different plants so they continue their growth together. The upper part is the scion (shoot) and the lower part is the rootstock (root system). This method is exceptionally useful for studying genes involved in long-distance signaling. By creating chimeric plants with different genotypes for the rootstock and scion, researchers can determine whether a gene's function is localized or if it produces a transmissible signal that can move throughout the plant to affect development. Grafting experiments have been fundamental in demonstrating that **RMS5** is involved in producing a graft-transmissible signal that inhibits branching.

## Signaling Pathway and Experimental Logic

### Strigolactone Biosynthesis and Signaling Pathway

The **RMS5** protein functions early in the strigolactone (SL) biosynthesis pathway. It acts downstream of the D27 isomerase and upstream of RMS1 (CCD8) and MAX1 to produce carlactone, a key intermediate for various SLs. This hormone is then perceived by the D14/RMS3 receptor and the MAX2/RMS4 F-box protein, leading to the degradation of D53-like repressors and subsequent inhibition of bud outgrowth.

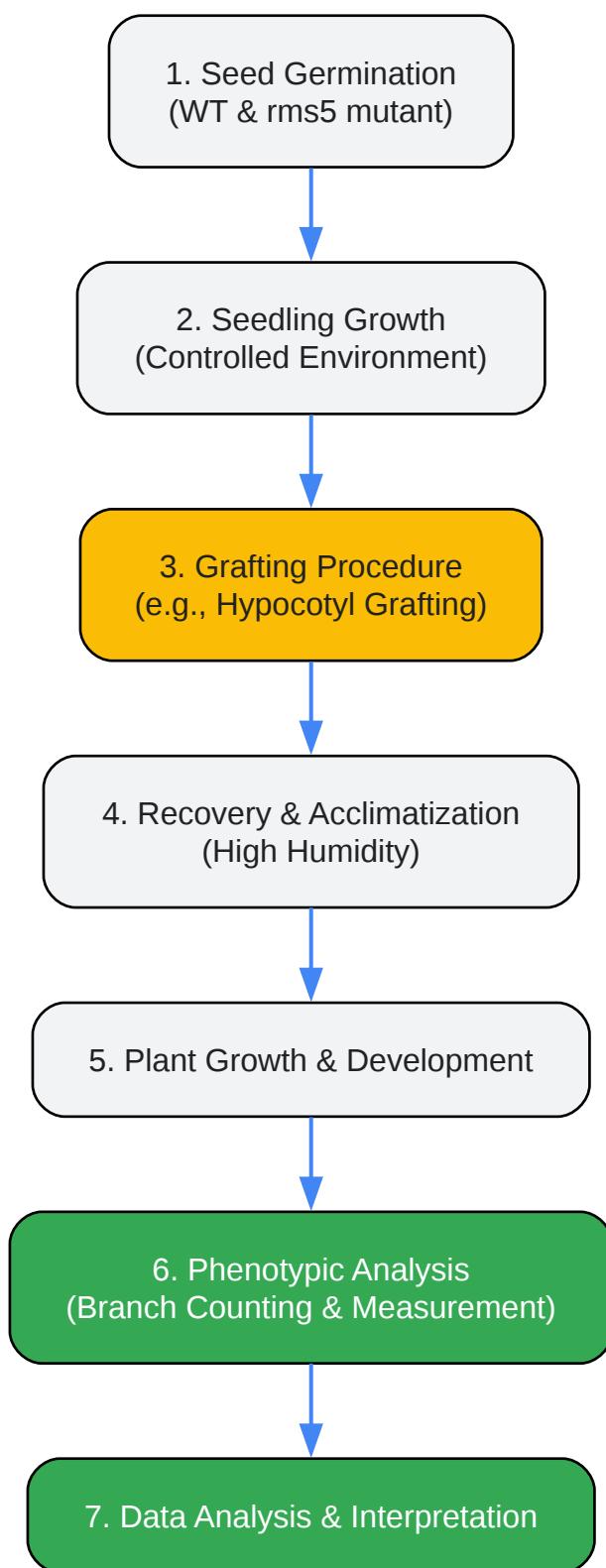


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**Caption:** Strigolactone biosynthesis and signaling pathway highlighting **RMS5**.

## Experimental Workflow for Grafting

The overall process involves growing wild-type (WT) and **rms5** mutant seedlings, performing the grafting procedure at an early developmental stage, allowing the plants to recover, and then quantifying the resulting shoot branching phenotype.



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## References

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